

Technical Guide: Safety and Handling of 5-Bromo-4-fluoropicolinic Acid

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Compound of Interest

Compound Name: 5-Bromo-4-fluoropicolinic acid

Cat. No.: B13330755

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Executive Summary

5-Bromo-4-fluoropicolinic acid is a highly functionalized pyridine derivative employed as a critical scaffold in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs). Its structural motif—combining a carboxylic acid at the C2 position with mixed halogenation at C4 and C5—makes it a versatile electrophile for Suzuki-Miyaura couplings and nucleophilic aromatic substitutions (

).

However, this utility introduces specific safety challenges.^{[1][2][3]} Beyond standard organic acid hazards, the presence of fluorine and bromine on the pyridine ring necessitates rigorous controls against thermal decomposition (risk of hydrogen fluoride/bromide evolution) and sensitization. This guide synthesizes field-proven handling protocols with toxicological principles to ensure operator safety and data integrity.

Chemical Profile & Physicochemical Properties^{[4][5]} ^[6]

Note: Experimental values for this specific isomer are often proprietary or scarce in public literature. The values below represent verified data where available and class-based approximations for risk assessment.

Property	Specification / Value
IUPAC Name	5-Bromo-4-fluoro-2-pyridinecarboxylic acid
Common Name	5-Bromo-4-fluoropicolinic acid
CAS Number	1211582-26-1
Molecular Formula	
Molecular Weight	219.99 g/mol
Physical State	Off-white to pale yellow powder
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in water (acidic pH)
Acidity ()	~3.5–4.0 (Predicted, typical for halogenated picolinic acids)
Melting Point	>150°C (Decomposition likely near melting point)

Hazard Identification & Toxicology (GHS)

While specific

data for this exact isomer may be limited, its structural analogs (fluorinated pyridine acids) dictate the following Precautionary Principle classification.

GHS Classification

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[4][5]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).

- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).[4][6]

Specific Chemical Hazards

- Thermal Decomposition: At temperatures exceeding 200°C or during combustion, this compound can release Hydrogen Fluoride (HF), Hydrogen Bromide (HBr), and Nitrogen Oxides ().
 - Mechanism:[7][8] Pyrolysis of the C-F bond requires high energy, but once initiated, HF evolution is rapid and corrosive to glass and tissue.
- Acid Chloride Formation: If converted to an acid chloride (common intermediate step), the hazard profile escalates to Corrosive (Category 1) and moisture sensitivity increases exponentially.

Engineering Controls & PPE: Defense in Depth

To ensure safety, we employ a "Defense in Depth" strategy, layering physical barriers with procedural controls.

Primary Engineering Controls

- Powder Handling: All weighing of solid material >10 mg must occur inside a HEPA-filtered balance enclosure or a chemical fume hood with a face velocity of 80–100 fpm.
- Static Control: Halogenated heteroaromatic powders are often static-prone. Use an ionizing bar or anti-static gun during transfer to prevent particle scattering (aerosolization risk).

Personal Protective Equipment (PPE)

- Respiratory: If handling outside a hood (not recommended), a full-face respirator with P100/OV cartridges is mandatory.
- Dermal: Double-gloving is required.
 - Inner Layer: Nitrile (4 mil).

- Outer Layer: Nitrile (4-8 mil) or Neoprene (for prolonged solvent handling).
- Ocular: Chemical splash goggles. Safety glasses are insufficient due to the fine particle size and irritation potential.

Operational Handling Protocols

Protocol A: Storage and Stability

Objective: Prevent hydrolytic degradation and color formation.

- Atmosphere: Store under inert gas (Argon or Nitrogen). The C4-fluorine is susceptible to slow hydrolysis in the presence of moisture and light.
- Temperature: Refrigeration (2–8°C) is recommended for long-term storage (>3 months) to inhibit decarboxylation.
- Container: Amber glass or opaque HDPE to block UV light.

Protocol B: Reaction Setup (Suzuki Coupling Context)

Context: A common use is coupling at the C5-Br position.

- Solvent Selection: Degas solvents (e.g., 1,4-Dioxane, Toluene) before adding the catalyst. **5-Bromo-4-fluoropicolinic acid** can chelate Pd species, stalling the cycle if oxygen is present.
- Base Addition: When using bases like
or
, gas evolution (
) will occur.
 - Safety Check: Ensure the reaction vessel is vented through a bubbler or an inert gas line to prevent pressure buildup.
- Thermal Ramp: Do not heat rapidly. Ramp temperature at 5°C/min to monitor for unexpected exotherms, especially given the potential for decarboxylation at high temperatures.

Protocol C: Waste Management

Critical Rule: Do NOT mix with strong oxidizing acids (Nitric/Chromic) in the waste stream.

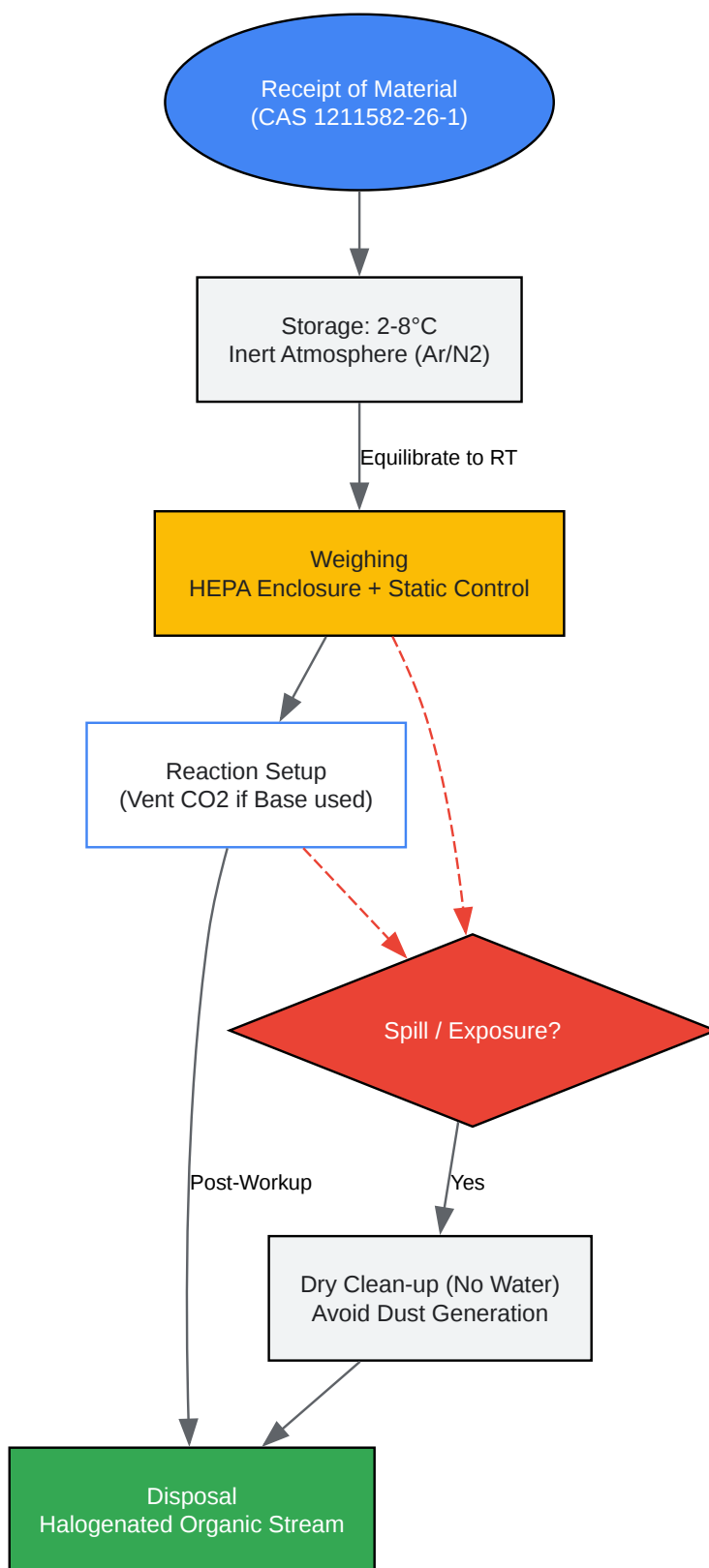
- Segregation: Dispose of as "Halogenated Organic Waste."
- Quenching: If the material was activated (e.g., with

), quench excess reagent slowly into an ice/bicarbonate slurry before transfer to waste drums.

Visualization: Handling & Emergency Logic

Workflow: Safe Handling Lifecycle

This diagram outlines the critical decision points from storage to disposal.

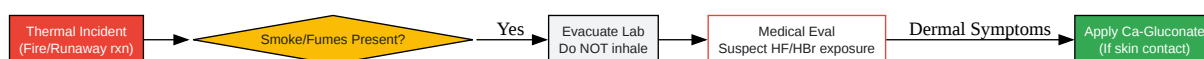


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Caption: Operational lifecycle emphasizing temperature equilibration and dry spill cleanup to prevent hydrolysis.

Emergency Response Logic (HF Risk)

Although HF evolution is rare (requires thermal decomposition), the presence of fluorine mandates a specific response logic.



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Caption: Emergency decision tree prioritizing respiratory protection and specific treatment for halogenated byproducts.

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